

Caprylyl Methicone: A Comprehensive Toxicological and Safety Assessment

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Compound of Interest

Compound Name: Capryl methicone

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Caprylyl methicone, a silicone-based polymer, is a widely utilized ingredient in the cosmetics and personal care industry. Its desirable properties, such as providing a light, silky feel and enhancing spreadability, have led to its incorporation into a vast array of products. This technical guide provides an in-depth analysis of the toxicological and safety profile of caprylyl methicone, drawing from peer-reviewed studies and regulatory assessments. The information is presented to aid researchers, scientists, and drug development professionals in understanding its safety profile for formulation and development purposes.

Chemical and Physical Properties

Caprylyl methicone is a clear, colorless, and low-viscosity fluid.^{[1][2]} It is an alkyl-modified trisiloxane, and its structure imparts unique solubility characteristics, allowing for compatibility with a range of cosmetic ingredients.^[3]

Toxicological Assessment

The safety of caprylyl methicone has been evaluated through a series of toxicological studies, primarily focusing on acute toxicity, skin and eye irritation, sensitization, and genotoxicity. The Cosmetic Ingredient Review (CIR) Expert Panel has assessed the available data and concluded that caprylyl methicone is safe as used in cosmetic products.^{[1][4]}

Acute Toxicity

Studies on the acute toxicity of caprylyl methicone indicate a very low order of toxicity by oral and dermal routes.

Table 1: Acute Toxicity of Caprylyl Methicone

Test	Species	Route	Dose	Result	Reference
Acute Oral Toxicity	Rat (Wistar)	Gavage	2000 mg/kg bw	LD50 > 2000 mg/kg bw. No signs of systemic toxicity were observed.	[5][6]
Acute Dermal Toxicity	Rat (Wistar)	Dermal	2000 mg/kg bw	LD50 > 2000 mg/kg bw. No mortality or signs of systemic toxicity were observed.	[4][5]

Three female Wistar rats were administered a single dose of 2000 mg/kg body weight of caprylyl methicone via gavage.[6] The animals were observed for signs of systemic toxicity over a 14-day period.[6] Body weight was monitored, and a gross necropsy was performed at the end of the study.[6]

Undiluted caprylyl methicone was applied to the shaved backs of 5 male and 5 female Wistar rats at a dose of 2000 mg/kg body weight.[5] The application site, covering approximately 10% of the back, was covered with an occlusive dressing for 24 hours.[5] Following the exposure period, the test sites were rinsed with water, and the animals were observed daily for 14 days before necropsy.[5]

Skin Irritation and Sensitization

Caprylyl methicone is considered to be non-irritating and non-sensitizing to the skin.

Table 2: Skin Irritation and Sensitization of Caprylyl Methicone

Test	Species	Concentration	Result	Reference
Skin Irritation (OECD TG 404)	Rabbit (New Zealand White)	Neat	Non-irritating. No signs of irritation were observed.	[5][7][8]
Skin Sensitization (Buehler Test, OECD TG 406)	Guinea Pig	100% (Induction), 0.75% (Challenge)	Not a sensitizer.	[5]
Skin Sensitization (Guinea Pig Maximization Test)	Guinea Pig	5%	Not a sensitizer. No dermal reactions were seen in the test or control groups.	[5]

A 0.5 ml volume of neat caprylyl methicone was applied to a 25 cm² patch of closely shaven skin on three female New Zealand white rabbits.[5][8] The application was made under semi-occlusion for 4 hours.[5][8] After patch removal, the exposure sites were washed with water and scored for erythema and edema using the Draize scale for up to 72 hours.[5][7][8]

During the induction phase, 20 male guinea pigs were patched with 100% caprylyl methicone in acetone once a week for three weeks, using 6-hour occlusive patches.[5] Following a two-week rest period, a single challenge application of 0.75% caprylyl methicone in acetone was applied for 6 hours with an occlusive dressing.[5]



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Buehler Test Experimental Workflow

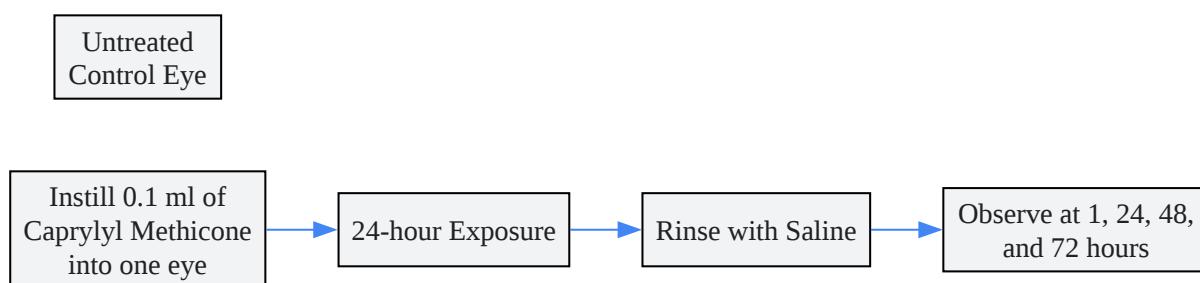
Ocular Irritation

Studies have shown that caprylyl methicone is minimally irritating to the eyes.

Table 3: Ocular Irritation of Caprylyl Methicone

Test	Species	Concentration	Result	Reference
Ocular Irritation (OECD TG 405)	Rabbit (New Zealand White)	0.1 ml	Non-irritating.	[5]

Three female New Zealand white rabbits were treated with 0.1 ml of caprylyl methicone in one eye for 24 hours, with the other eye serving as a control.[5] The treated eyes were thoroughly washed with saline after 24 hours and were examined at 1, 24, 48, and 72 hours post-application.[5]



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Ocular Irritation Test Workflow

Genotoxicity

Caprylyl methicone has been found to be non-genotoxic in bacterial reverse mutation assays.

Table 4: Genotoxicity of Caprylyl Methicone

Test	System	Concentration	Result	Reference
Bacterial Reverse Mutation Assay (Ames Test, OECD TG 471)	Salmonella typhimurium strains TA97a, TA98, TA100, TA102, and TA1535	Up to 5 mg/plate (with and without metabolic activation)	Non-mutagenic	[5]

Salmonella typhimurium strains TA97a, TA98, TA100, TA102, and TA1535 were tested with up to 5 mg/plate of caprylyl methicone in ethanol, both with and without metabolic activation (S9 mix).[5]

Reproductive and Developmental Toxicity

No adverse effects on fertility, maternal toxicity, or fetal development were observed in a reproductive and developmental toxicity study.

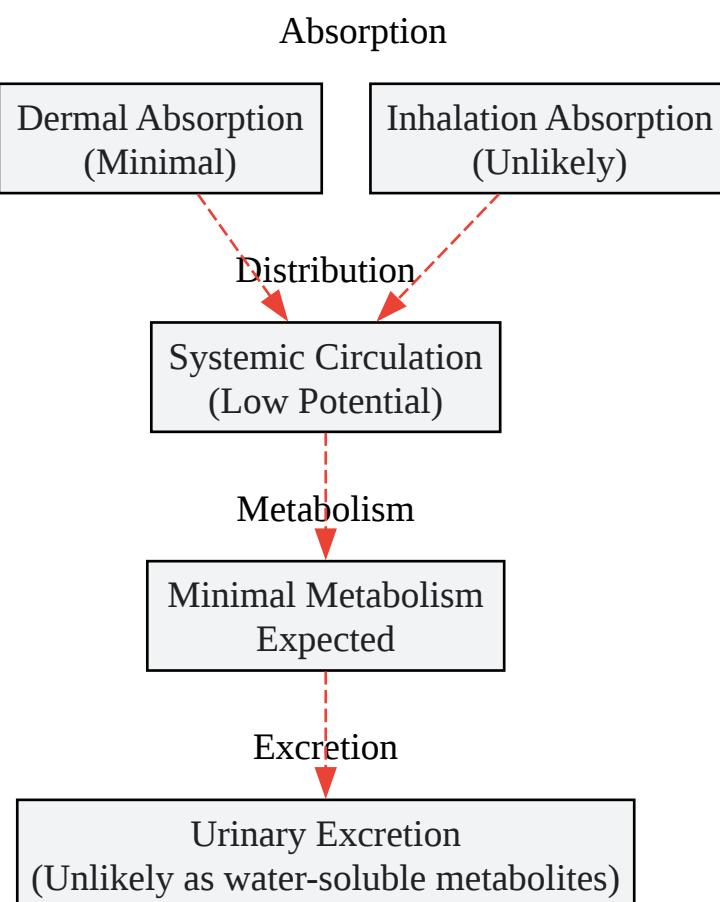
Table 5: Reproductive and Developmental Toxicity of Caprylyl Methicone

Test	Species	Route	Dose	Result	Reference
Reproductive/Developmental Toxicity	Rat (Crl:WI (Han))	Gavage	Up to 1000 mg/kg bw/day	NOAEL > 1000 mg/kg bw/day for maternal toxicity and development effects.	[4][5][7]

Groups of 10 male and 10 female Crl:WI (Han) rats were dosed with 0, 100, 300, or 1000 mg/kg bw/day of caprylyl methicone in corn oil by gavage for 28 days.[4] The animals were co-housed for mating after a minimum of 14 days of exposure.[4][5] Fertility, conception parameters, maternal health, and fetal development were evaluated.[4][5][7]

Absorption, Distribution, Metabolism, and Excretion (ADME)

Due to its molecular size and low water solubility, significant dermal absorption of caprylyl methicone is not expected.[5][9] An estimated blood:air partition coefficient suggests that systemic circulation of caprylyl methicone following inhalation is unlikely.[5] The soluble fraction of caprylyl methicone in the blood is predicted to be significantly less than 1%, indicating a minimal likelihood of excretion as water-soluble metabolites in urine.[5][9]



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